

1,2,4-Thiadiazol-5-amine CAS number and physical properties

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Compound of Interest

Compound Name: 1,2,4-Thiadiazol-5-amine

Cat. No.: B188566

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An In-depth Technical Guide to 1,2,4-Thiadiazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2,4-Thiadiazol-5-amine**, a heterocyclic compound of interest in medicinal chemistry. This document details its chemical identity, physical properties, synthesis, and potential biological significance, presenting data in a clear and accessible format for researchers and drug development professionals.

Chemical Identity and Physical Properties

1,2,4-Thiadiazol-5-amine, also known as 5-Amino-1,2,4-thiadiazole, is a five-membered heterocyclic compound containing sulfur and nitrogen atoms. Its unique structure serves as a pharmacophore in the design of various bioactive molecules.

CAS Number: 7552-07-0[1][2]

The physical and chemical properties of **1,2,4-Thiadiazol-5-amine** are summarized in the table below. These properties are crucial for its handling, characterization, and application in research and development.

Property	Value
Molecular Formula	C ₂ H ₃ N ₃ S
Molecular Weight	101.130 g/mol
Melting Point	Not available
Boiling Point	Not available
Density	Not available
Appearance	Solid (form not specified)
Solubility	Slightly soluble (7.6 g/L at 25 °C)[3]
pKa	-0.25 ± 0.10 (Predicted)[3]

Spectroscopic Data: Spectroscopic data is essential for the structural elucidation and confirmation of **1,2,4-Thiadiazol-5-amine**. The National Institute of Standards and Technology (NIST) provides mass spectrum (electron ionization) and IR spectrum data for this compound. [1][4]

Synthesis and Experimental Protocols

The synthesis of 1,2,4-thiadiazole derivatives can be achieved through various methods. One common approach involves the oxidative cyclization of thiosemicarbazide derivatives.

General Synthetic Approach: A facile, transition-metal-free synthesis of 3,5-disubstituted-1,2,4-thiadiazoles involves the base-mediated tandem thioacetylation of amidines with dithioesters or aryl isothiocyanates, followed by *in situ* intramolecular dehydrogenative N-S bond formation.[5] Another approach utilizes an electro-oxidative intramolecular dehydrogenative N-S bond formation of imidoyl thioureas to yield 3-substituted 5-amino-1,2,4-thiadiazole derivatives.[5]

While a specific, detailed protocol for the parent **1,2,4-Thiadiazol-5-amine** is not readily available in the cited literature, the general methods for its derivatives provide a strong foundation for its synthesis.

Potential Biological Significance and Signaling Pathways

The 1,2,4-thiadiazole scaffold is a recognized pharmacophore in medicinal chemistry, with derivatives exhibiting a range of biological activities. These compounds are of particular interest as potential inhibitors of enzymes that utilize cysteine residues in their active sites.

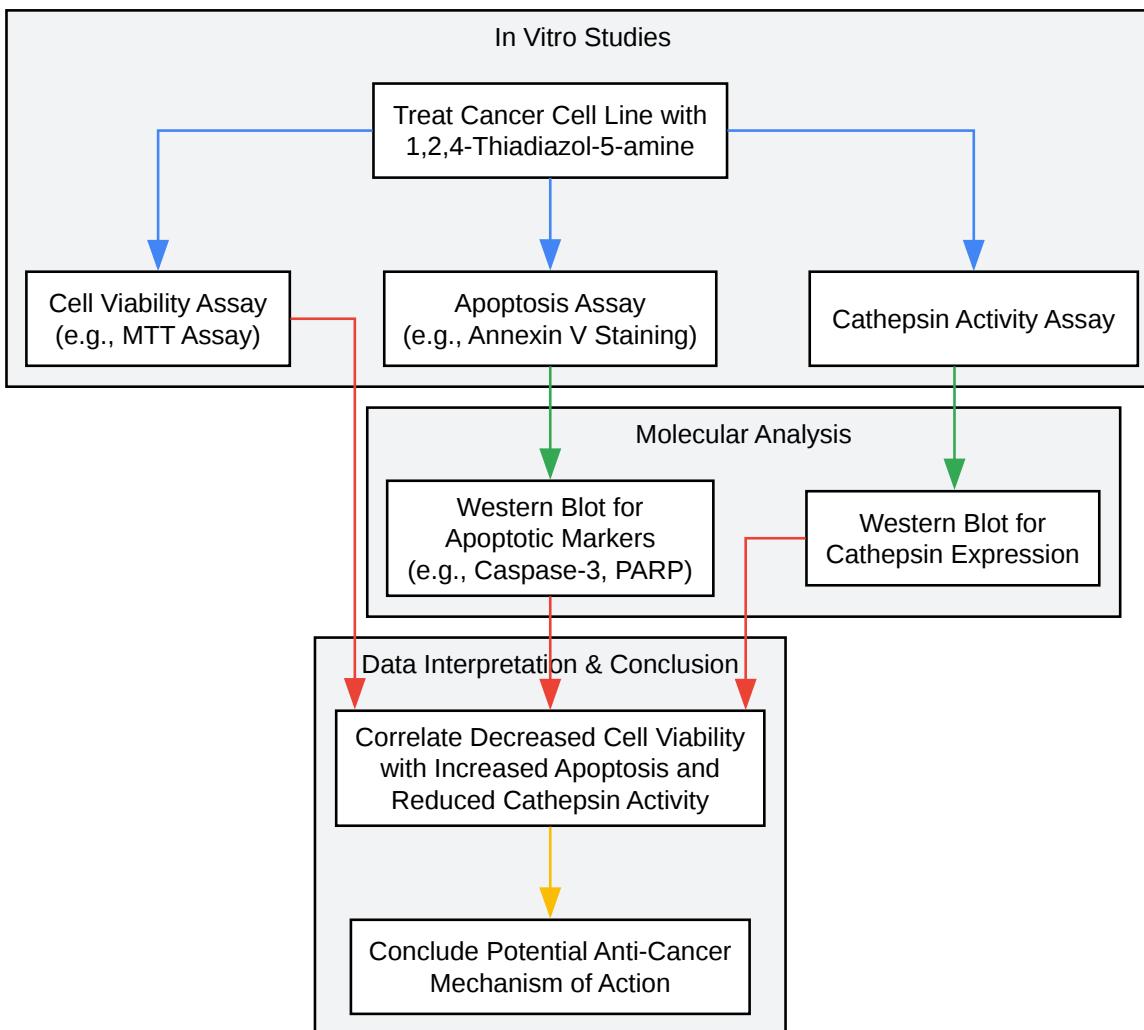
Mechanism of Action: 1,2,4-Thiadiazoles can act as electrophilic "warheads" that target the cysteine residues of biomolecules.^[6] The cysteine thiol group can react with the N-S bond of the thiadiazole ring, leading to the formation of a disulfide bond and subsequent inactivation of the enzyme.^[6] This mechanism has been observed in the inhibition of enzymes such as cathepsin B and transglutaminase.^[6]

Potential Signaling Pathway Involvement:

Based on the known inhibitory action of 1,2,4-thiadiazoles on cysteine proteases like cathepsins, a potential signaling pathway affected by **1,2,4-Thiadiazol-5-amine** can be conceptualized. Cathepsins are involved in various cellular processes, including apoptosis. By inhibiting cathepsins, **1,2,4-Thiadiazol-5-amine** could potentially modulate apoptosis.

Below is a hypothetical experimental workflow to investigate the effect of **1,2,4-Thiadiazol-5-amine** on a cancer cell line, focusing on a potential anti-cancer mechanism via apoptosis induction.

Hypothetical Experimental Workflow to Investigate Anti-Cancer Activity

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Caption: Hypothetical workflow for investigating the anti-cancer mechanism of **1,2,4-Thiadiazol-5-amine**.

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